

Application Notes and Protocols for Studying Ischemia-Reperfusion Injury with Anipamil

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Compound of Interest

Compound Name: *Anipamil*

Cat. No.: *B15619871*

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Introduction

Anipamil, a long-acting derivative of verapamil, is a potent calcium channel blocker that has demonstrated significant cardioprotective effects in preclinical models of ischemia-reperfusion (I/R) injury.[1] Its primary mechanism of action involves the inhibition of calcium influx into cells, thereby mitigating the detrimental effects of calcium overload that occur during I/R.[2] These notes provide an overview of **Anipamil**'s application in I/R research, including its mechanism of action, and detailed protocols for its use in various experimental models.

Mechanism of Action

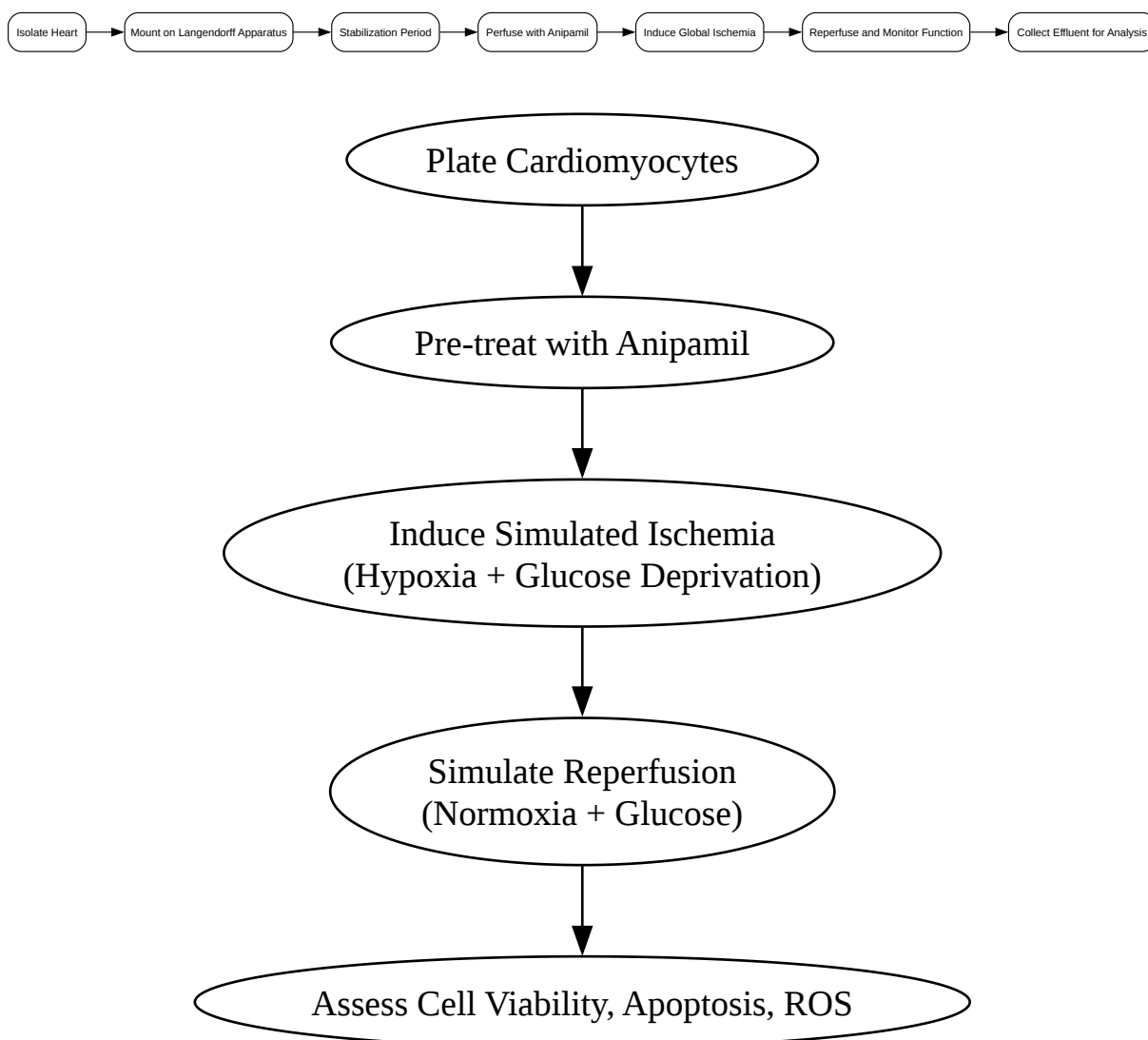
Anipamil exerts its protective effects primarily through the blockade of L-type calcium channels. This action is crucial in the context of I/R injury, as the reperfusion phase is characterized by a massive and uncontrolled influx of calcium into cardiomyocytes. This calcium overload triggers a cascade of detrimental events, including mitochondrial dysfunction, activation of proteases, and hypercontracture of myofibrils, ultimately leading to cell death.[2]

Anipamil's intervention helps to:

- **Reduce Calcium Overload:** By blocking calcium entry, **Anipamil** directly counteracts the primary trigger of reperfusion injury.[2]

- Preserve Mitochondrial Function: **Anipamil** helps maintain mitochondrial integrity and function during ischemia and reperfusion.[3]
- Attenuate Arrhythmias: It has been shown to effectively reduce the incidence and severity of both ischemia-induced and reperfusion-induced arrhythmias.[1][4]
- Maintain Intracellular pH: **Anipamil** pretreatment has been observed to stabilize intracellular pH at a higher level during ischemia.[5][6]

Signaling Pathway in Ischemia-Reperfusion Injury and Anipamil's Intervention



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